

# Spectroscopic data (NMR, IR, MS) of 4-(Chlorodiphenylmethyl)pyridine hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-(Chlorodiphenylmethyl)pyridine  
hydrochloride

CAS No.: 64991-61-3

Cat. No.: B3276903

[Get Quote](#)

## An In-depth Technical Guide to the Spectroscopic Data of 4-(Chlorodiphenylmethyl)pyridine Hydrochloride

### Introduction

**4-(Chlorodiphenylmethyl)pyridine hydrochloride** (CAS No: 64991-61-3) is a versatile chemical intermediate utilized in organic synthesis.<sup>[1][2]</sup> Its structure, featuring a central carbon atom bonded to two phenyl rings, a pyridine ring, and a chlorine atom, makes it a valuable precursor for introducing the diphenylmethyl (benzhydryl) moiety into various molecular scaffolds.<sup>[1]</sup> The presence of the pyridine nitrogen, which exists in its protonated pyridinium form as the hydrochloride salt, significantly influences the molecule's electronic properties and reactivity.

A thorough understanding of the spectroscopic characteristics of this compound is paramount for researchers in chemical synthesis and drug development to ensure structural integrity, monitor reaction progress, and confirm the identity of resulting derivatives. This guide provides a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass

Spectrometry (MS) data for **4-(Chlorodiphenylmethyl)pyridine hydrochloride**, grounded in established spectroscopic principles. We will explore the causality behind experimental choices and provide validated protocols for data acquisition.

## Molecular Structure Elucidation

The structural framework of **4-(Chlorodiphenylmethyl)pyridine hydrochloride** is key to interpreting its spectral data. The following diagram illustrates the connectivity of the atoms and the formal positive charge on the protonated pyridine nitrogen.

Caption: Structure of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive method for the structural elucidation of organic molecules in solution, providing detailed information about the carbon-hydrogen framework.<sup>[1]</sup>

<sup>[3]</sup> For hydrochloride salts, the choice of solvent is critical; deuterated dimethyl sulfoxide (DMSO- $d_6$ ) or deuterium oxide ( $D_2O$ ) are typically used to ensure solubility.<sup>[1]</sup>

### <sup>1</sup>H NMR Spectroscopy

Data Interpretation: The proton NMR spectrum is characterized by distinct signals corresponding to the phenyl, pyridine, and methine protons.

- **Pyridine Protons ( $\alpha$  to N):** The two protons adjacent (alpha) to the positively charged nitrogen atom are significantly deshielded due to the strong electron-withdrawing inductive effect of the  $N^+-H$  group. This results in a downfield chemical shift, predicted to be around 8.8 ppm.<sup>[1]</sup>  
<sup>[4]</sup> They typically appear as a doublet.
- **Pyridine Protons ( $\beta$  to N):** The two protons beta to the nitrogen are less affected and appear further upfield, at a predicted chemical shift of approximately 7.8 ppm, also as a doublet.<sup>[1]</sup>
- **Phenyl Protons:** The ten protons on the two equivalent phenyl rings are in a complex electronic environment and will overlap, producing a complex multiplet in the typical aromatic region of 7.2-7.5 ppm.<sup>[1]</sup>
- **Methine Proton (-CH-):** The single proton on the central carbon, attached to the two phenyl rings and the chlorine atom, is expected to appear as a singlet at a predicted chemical shift

of around 6.5 ppm.<sup>[1]</sup> Its chemical shift is influenced by the adjacent aromatic rings and the electronegative chlorine atom.

Table 1: Predicted <sup>1</sup>H NMR Chemical Shifts

| Assignment        | Predicted Shift (ppm) | Multiplicity  | Integration |
|-------------------|-----------------------|---------------|-------------|
| Pyridine (α to N) | ~8.8                  | Doublet (d)   | 2H          |
| Pyridine (β to N) | ~7.8                  | Doublet (d)   | 2H          |
| Phenyl            | 7.2 - 7.5             | Multiplet (m) | 10H         |

| Methine (-CH-) | ~6.5 | Singlet (s) | 1H |

## <sup>13</sup>C NMR Spectroscopy

Data Interpretation: The <sup>13</sup>C NMR spectrum provides complementary information on the carbon skeleton.

- Pyridine Carbons (α to N): Similar to their attached protons, the carbons adjacent to the protonated nitrogen are significantly deshielded and appear far downfield, with a predicted shift of approximately 150 ppm.<sup>[1]</sup>
- Pyridine Carbons (β to N): These carbons are found at a more upfield position, predicted around 124 ppm.<sup>[1]</sup>
- Phenyl Carbons: The carbons of the two phenyl rings will give rise to several signals in the aromatic region (125-145 ppm), corresponding to the ipso, ortho, meta, and para positions.<sup>[1]</sup>
- Methine Carbon (-C-): The central sp<sup>3</sup>-hybridized carbon atom is predicted to have a chemical shift of around 70 ppm.<sup>[1]</sup>

Table 2: Predicted <sup>13</sup>C NMR Chemical Shifts

| Assignment                       | Predicted Shift (ppm) |
|----------------------------------|-----------------------|
| Pyridine ( $\alpha$ to N)        | ~150                  |
| Phenyl (ipso, ortho, meta, para) | 125 - 145             |
| Pyridine ( $\beta$ to N)         | ~124                  |

| Methine (-C-) | ~70 |

## Experimental Protocol: NMR Data Acquisition

This protocol outlines a self-validating system for obtaining high-quality NMR spectra.

- Sample Preparation:
  - Accurately weigh 10-15 mg of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**.
  - Dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO- $d_6$ ). The choice of DMSO- $d_6$  is based on its excellent solvating power for hydrochloride salts and its non-exchangeable proton signal, which will not interfere with the  $N^+$ -H proton if observed.[\[1\]](#)
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrument Setup & Calibration:
  - Use a 400 MHz (or higher) NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the DMSO- $d_6$  solvent.
  - Shim the magnetic field to achieve optimal homogeneity, using the solvent peak as a reference. The sharpness of the residual solvent peak is a direct indicator of shim quality.
- $^1H$  NMR Acquisition:
  - Acquire a standard one-pulse  $^1H$  spectrum.
  - Set the spectral width to cover a range of 0 to 12 ppm.

- Use a 30-degree pulse angle and a relaxation delay of 2 seconds to ensure quantitative integration.
- Acquire a minimum of 16 scans for a good signal-to-noise ratio.
- <sup>13</sup>C NMR Acquisition:
  - Acquire a proton-decoupled <sup>13</sup>C spectrum.
  - Set the spectral width to cover a range of 0 to 180 ppm.
  - Use a standard pulse program with a relaxation delay of 2-5 seconds.
  - Acquire a sufficient number of scans (typically >1024) to achieve an adequate signal-to-noise ratio, as <sup>13</sup>C has a low natural abundance.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase correct the spectra manually.
  - Perform a baseline correction.
  - Calibrate the <sup>1</sup>H spectrum to the residual DMSO solvent peak at 2.50 ppm. Calibrate the <sup>13</sup>C spectrum to the DMSO solvent peak at 39.52 ppm.

## Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to molecular vibrations.[5]

Data Interpretation: The IR spectrum of **4-(Chlorodiphenylmethyl)pyridine hydrochloride** will display characteristic absorption bands.

- N-H Stretch: The presence of the pyridinium hydrochloride salt is expected to give rise to a broad absorption band in the 2500-3200 cm<sup>-1</sup> region, characteristic of an N<sup>+</sup>-H stretch.

- Aromatic C-H Stretch: Sharp bands appearing above  $3000\text{ cm}^{-1}$  are indicative of the C-H stretching vibrations of the phenyl and pyridine rings.[\[1\]](#)
- C=C and C=N Stretches: A series of medium to strong absorptions in the  $1400\text{-}1600\text{ cm}^{-1}$  region correspond to the carbon-carbon and carbon-nitrogen double bond stretching vibrations within the aromatic systems.[\[1\]](#)
- C-Cl Stretch: The carbon-chlorine stretching vibration is expected to appear in the fingerprint region, typically between  $600\text{-}800\text{ cm}^{-1}$ .[\[1\]](#)

Table 3: Key IR Absorption Bands

| Vibrational Mode          | Predicted Wavenumber ( $\text{cm}^{-1}$ ) | Intensity     |
|---------------------------|-------------------------------------------|---------------|
| Aromatic C-H Stretch      | > 3000                                    | Medium-Sharp  |
| N <sup>+</sup> -H Stretch | 2500 - 3200                               | Broad-Strong  |
| C=C / C=N Stretch         | 1400 - 1600                               | Medium-Strong |

| C-Cl Stretch | 600 - 800 | Medium |

## Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

The ATR technique is chosen for its simplicity, speed, and minimal sample preparation requirements, making it a highly reproducible method for solid samples.[\[6\]](#)

- Instrument Preparation:
  - Ensure the ATR crystal (typically diamond) is clean. Run a background spectrum of the empty, clean crystal.[\[7\]](#) This background spectrum will be automatically subtracted from the sample spectrum to remove interference from atmospheric  $\text{CO}_2$  and  $\text{H}_2\text{O}$ .[\[5\]](#)
- Sample Application:

- Place a small amount (a few milligrams) of the solid **4-(Chlorodiphenylmethyl)pyridine hydrochloride** powder directly onto the ATR crystal.
- Apply pressure using the integrated press to ensure firm and uniform contact between the sample and the crystal surface. Good contact is essential for a high-quality spectrum.[8]
- Data Acquisition:
  - Collect the spectrum over a range of 4000 to 400  $\text{cm}^{-1}$ .
  - Co-add at least 32 scans to improve the signal-to-noise ratio.
  - A spectral resolution of 4  $\text{cm}^{-1}$  is sufficient for most applications.[5]
- Data Processing:
  - The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
  - If necessary, apply an ATR correction algorithm to account for the wavelength-dependent depth of penetration of the evanescent wave.

## Mass Spectrometry (MS)

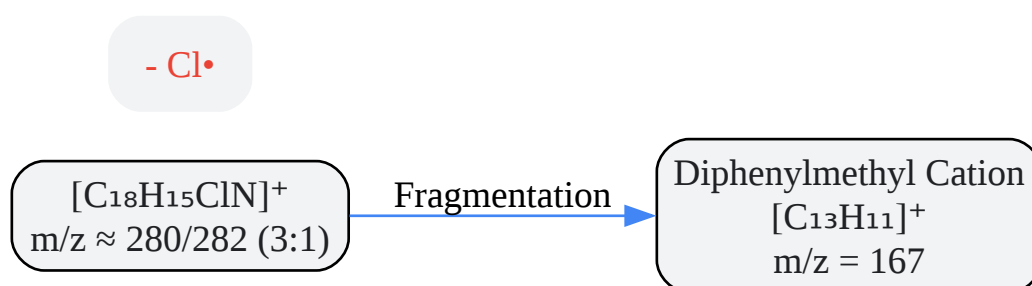
Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ions, providing information about the molecular weight and elemental composition of a compound, as well as structural details through fragmentation analysis.[1]

Data Interpretation: For a salt like **4-(Chlorodiphenylmethyl)pyridine hydrochloride**, a soft ionization technique such as Electrospray Ionization (ESI) is ideal.[3] ESI allows for the analysis of the intact cation directly from solution.

- Molecular Ion: The ESI mass spectrum is expected to show a prominent peak for the intact cation,  $[\text{C}_{18}\text{H}_{15}\text{ClN}]^+$ . The molecular weight of this cation is approximately 280.09 g/mol .
- Isotopic Pattern: Due to the natural abundance of chlorine isotopes ( $^{35}\text{Cl} \approx 75.8\%$ ,  $^{37}\text{Cl} \approx 24.2\%$ ), the molecular ion peak will appear as a pair of peaks separated by 2  $m/z$  units, with

a characteristic intensity ratio of approximately 3:1.[1] This isotopic signature is a definitive indicator of the presence of a single chlorine atom.

- Fragmentation: Tandem MS (MS/MS) experiments can be performed on the molecular ion to induce fragmentation. The most likely fragmentation pathway involves the loss of a chlorine atom or HCl. A key and highly stable fragment would be the diphenylmethyl (benzhydryl) cation at  $m/z$  167.[1] This fragment's stability is due to the extensive resonance delocalization across the two phenyl rings. Benzylic cleavage is an energetically favored fragmentation mode.[9]



[Click to download full resolution via product page](#)

Caption: Proposed ESI-MS fragmentation of the parent cation.

## Experimental Protocol: Electrospray Ionization (ESI)-MS

- Sample Preparation:
  - Prepare a dilute solution of the compound (e.g., 1-10  $\mu\text{g/mL}$ ) in a suitable solvent compatible with ESI, such as methanol or acetonitrile/water.[3]
- Instrumentation and Ionization:
  - Utilize a high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) equipped with an ESI source.
  - Operate the ESI source in positive ion mode to detect the cationic species.
- Data Acquisition:
  - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10  $\mu\text{L/min}$ ).

- Optimize source parameters (e.g., capillary voltage, cone voltage, desolvation gas temperature, and flow rate) to maximize the signal of the ion of interest.
- Acquire a full scan mass spectrum over a relevant  $m/z$  range (e.g., 100-500) to identify the molecular ion and its isotopic pattern.
- For structural confirmation, perform an MS/MS experiment by selecting the molecular ion ( $m/z$  280) as the precursor and applying collision-induced dissociation (CID) to generate fragment ions.

## Integrated Spectroscopic Analysis

The combined data from NMR, IR, and MS provides a self-validating and comprehensive structural confirmation of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**.

- NMR establishes the precise carbon-hydrogen framework, confirming the presence and connectivity of the pyridine, phenyl, and methine moieties. The downfield shifts of the pyridine signals corroborate the protonation of the nitrogen atom.[\[1\]](#)[\[4\]](#)
- IR confirms the presence of key functional groups: the aromatic rings (C-H and C=C stretches), the C-Cl bond, and, most importantly, the N<sup>+</sup>-H bond of the pyridinium salt.[\[1\]](#)
- MS confirms the molecular weight of the cationic portion of the molecule and its elemental composition through the characteristic 3:1 isotopic pattern for chlorine.[\[1\]](#) MS/MS fragmentation further supports the proposed structure by showing the logical loss of the chlorine and the formation of the highly stable diphenylmethyl cation.[\[1\]](#)

Together, these three spectroscopic techniques provide orthogonal and complementary data, leading to an unambiguous identification and structural elucidation of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**.

## References

- Spectroscopic analysis of 2,5-Disubstituted Pyridine Derivatives: Part III - IJEI JOURNAL.  
[\[Link\]](#)

- From Molecules to Devices: Insights into Electronic and Optical Properties of Pyridine-Derived Compounds Using Density Functional Theory Calculations | The Journal of Physical Chemistry A - ACS Publications. [\[Link\]](#)
- Spectroscopic analysis of 2, 5-Disubstituted Pyridine Derivatives: Part I - ijres.org. [\[Link\]](#)
- Synthesis, X-ray and spectroscopic analysis of some pyridine derivatives - ResearchGate. [\[Link\]](#)
- 4-(Chloromethyl)pyridine hydrochloride - SpectraBase. [\[Link\]](#)
- NMR Spectra of Pyridine, Picolines and Hydrochlorides and of Their Hydrochlorides and Methiodides. [\[Link\]](#)
- Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods - Drawell. [\[Link\]](#)
- A nuclear magnetic resonance study of pyridinium and p-anisidinium carboxylate salts. [\[Link\]](#)
- CAS#:64991-61-3 | 4-[chloro(diphenyl)methyl]pyridine,hydrochloride | Chemsrvc. [\[Link\]](#)
- FT-IR Spectroscopy Mini-Tutorial: Principles, Practice, and Applications Across Disciplines. [\[Link\]](#)
- CN105085378A - Synthetic method of 4-(chloromethyl)
- Supporting information for Direct oxidative coupling of thiols and benzylic ethers via C(sp - The Royal Society of Chemistry. [\[Link\]](#)
- Aerobic C-N Bond Activation: A Simple Strategy to Construct Pyridines and Quinolines - Supporting Information. [\[Link\]](#)
- Benzyl halides - MassBank. [\[Link\]](#)
- <sup>13</sup>C NMR chemical shifts ( $\delta$ , ppm) of pyridine in various solvents. - ResearchGate. [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns - Chemistry LibreTexts. [\[Link\]](#)

- NMR study of proton transfer interactions in the system pyridine + HCl (0%-95%) - AIP Publishing. [\[Link\]](#)
- General Fragmentation Modes. [\[Link\]](#)
- Experimental infrared spectra of matrix isolated complexes of HCl with 4-substituted pyridines. Evaluation of anharmonicity and matrix effects using data from ab initio calculations - ResearchGate. [\[Link\]](#)
- MASS SPECTROMETRY: FRAGMENTATION PATTERNS - eGyanKosh. [\[Link\]](#)
- $\alpha$ -,  $\beta$ -, allylic, benzylic cleavage and McLafferty rearrangement (CHE) - YouTube. [\[Link\]](#)
- Common Sampling Techniques of FTIR Spectroscopy - Edinburgh Instruments. [\[Link\]](#)
- Synthesis of 4-chloromethylpyridine hydrochloride - PrepChem.com. [\[Link\]](#)
- CN103360306A - Method for synthesizing 4-chloro-pyridine - Google P
- 4-(Chloromethyl)pyridine hydrochloride | 1822-51-1 - LookChem. [\[Link\]](#)
- 4-Chloropyridine Hydrochloride - ResearchGate. [\[Link\]](#)
- Identification of Illicit Drugs and Hazardous Compounds with the Agilent 4500a FTIR Spectrometer. [\[Link\]](#)
- Method development and validation study for quantitative determination of 2-chloromethyl-3,4-dimethoxy pyridine hydrochloride a genotoxic impurity in pantoprazole active pharmaceutical ingredient (API) by LC/MS/MS - PubMed. [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-(Chlorodiphenylmethyl)pyridine Hydrochloride [[benchchem.com](https://www.benchchem.com)]
- 2. CAS#:64991-61-3 | 4-[chloro(diphenyl)methyl]pyridine,hydrochloride | Chemsrccom [[chemsrc.com](https://chemsrc.com)]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 4. [bcpw.bg.pw.edu.pl](https://bcpw.bg.pw.edu.pl) [[bcpw.bg.pw.edu.pl](https://bcpw.bg.pw.edu.pl)]
- 5. [spectroscopyonline.com](https://spectroscopyonline.com) [[spectroscopyonline.com](https://spectroscopyonline.com)]
- 6. [edinst.com](https://edinst.com) [[edinst.com](https://edinst.com)]
- 7. [drawellanalytical.com](https://drawellanalytical.com) [[drawellanalytical.com](https://drawellanalytical.com)]
- 8. [agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- 9. [faculty.uobasrah.edu.iq](https://faculty.uobasrah.edu.iq) [[faculty.uobasrah.edu.iq](https://faculty.uobasrah.edu.iq)]
- To cite this document: BenchChem. [Spectroscopic data (NMR, IR, MS) of 4-(Chlorodiphenylmethyl)pyridine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3276903/docs#spectroscopic-data-nmr-ir-ms-of-4-chlorodiphenylmethyl-pyridine-hydrochloride>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)